

# In-Depth Technical Guide to (S,R,S)-AHPC-C8-NH<sub>2</sub> Dihydrochloride

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## Compound of Interest

Compound Name: (S,R,S)-AHPC-C8-NH<sub>2</sub>  
dihydrochloride

Cat. No.: B3006520

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## Introduction

**(S,R,S)-AHPC-C8-NH<sub>2</sub> dihydrochloride** is a key synthetic building block in the rapidly evolving field of targeted protein degradation. Specifically, it serves as a high-affinity ligand for the von Hippel-Lindau (VHL) E3 ubiquitin ligase, functionalized with an eight-carbon alkyl amine linker. This molecule is integral to the construction of Proteolysis Targeting Chimeras (PROTACs), a class of heterobifunctional molecules designed to hijack the cell's natural ubiquitin-proteasome system to selectively eliminate disease-causing proteins.

This technical guide provides a comprehensive overview of **(S,R,S)-AHPC-C8-NH<sub>2</sub> dihydrochloride**, including its alternative names, chemical properties, and its application in the development of PROTACs, with a particular focus on the degradation of the serine/threonine kinase AKT.

## Nomenclature and Chemical Identifiers

To facilitate unambiguous identification, a compilation of alternative names and chemical identifiers for **(S,R,S)-AHPC-C8-NH<sub>2</sub> dihydrochloride** is provided below.

Identifier Type	Value
Systematic Name	(2S,4R)-1-[(2S)-2-(9-aminononanamido)-3,3-dimethylbutanoyl]-4-hydroxy-N-[[4-(4-methyl-1,3-thiazol-5-yl)phenyl]methyl]pyrrolidine-2-carboxamide; bis(chlorohydrogen)[1]
Common Synonyms	VH032-C8-NH2 dihydrochloride[2]
VH 032 amide-alkylC8-amine	
VH 032 - linker 11	
Patent Identifier	XF038-164A (from patent WO2019173516A1)[2][3][4]
CAS Number	2376139-49-8 (dihydrochloride)[5]
2341796-80-1 (dihydrochloride)[1]	
2341796-79-8 (free base)	
Molecular Formula	C <sub>31</sub> H <sub>49</sub> Cl <sub>2</sub> N <sub>5</sub> O <sub>4</sub> S[1]
Molecular Weight	658.72 g/mol [1]

## Physicochemical Properties

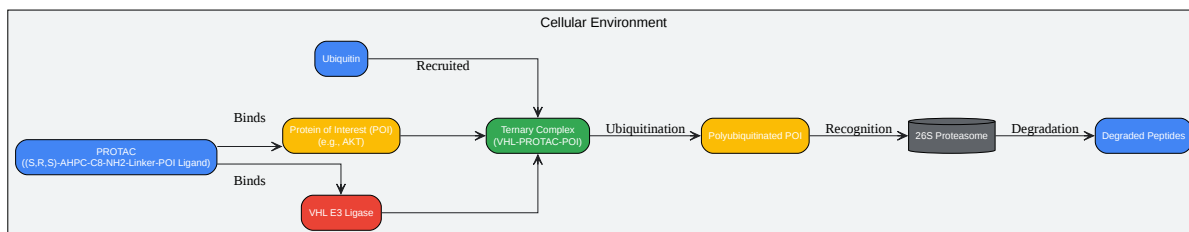
A summary of the key physicochemical properties of **(S,R,S)-AHPC-C8-NH2 dihydrochloride** is presented in the table below.

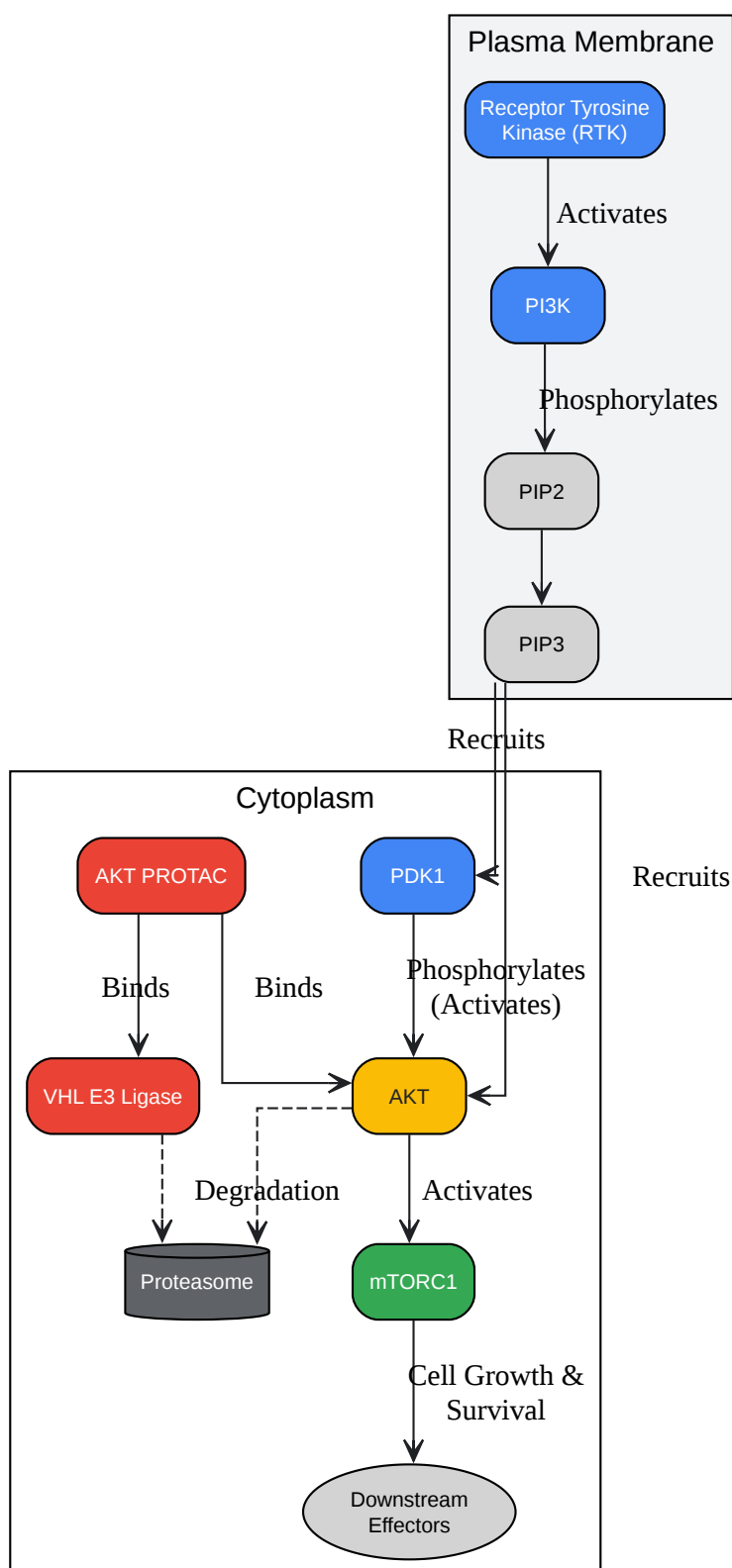
Property	Value
Appearance	Solid[6]
Solubility	Soluble in DMSO and water.[7]
Storage Conditions	Store at -20°C for long-term stability.[1]

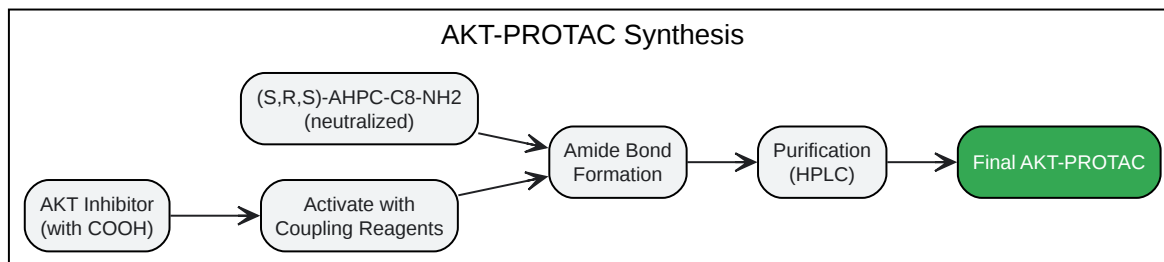
## Mechanism of Action in PROTAC Technology

(S,R,S)-AHPC-C8-NH<sub>2</sub> serves as the VHL-recruiting moiety in a PROTAC. The fundamental principle of a PROTAC is to induce the proximity of a target protein to an E3 ubiquitin ligase, leading to the ubiquitination and subsequent degradation of the target protein by the proteasome.

The workflow for PROTAC-mediated protein degradation can be summarized as follows:







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## References

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